

A Technical Guide to Research-Grade Cabotegravir-d5: Sourcing and Application

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Compound of Interest

Compound Name: Cabotegravir-d5

Cat. No.: B10820234

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the manufacturers, suppliers, and critical technical data for research-grade **Cabotegravir-d5**. It is designed to assist researchers, scientists, and drug development professionals in sourcing high-quality deuterated Cabotegravir and in understanding its application as an internal standard for quantitative analysis. This document outlines the chemical properties, quality specifications from various suppliers, and detailed experimental protocols for its use.

Introduction to Cabotegravir-d5

Cabotegravir is a potent HIV-1 integrase strand transfer inhibitor.^[1] Its deuterated analog, **Cabotegravir-d5**, serves as an invaluable tool in pharmacokinetic and metabolic research.^[2] The incorporation of five deuterium atoms provides a stable isotopic label, making it an ideal internal standard for mass spectrometry-based quantification of Cabotegravir in biological matrices.^{[1][2]} This guide focuses on the sourcing and technical specifications of research-grade **Cabotegravir-d5**.

Manufacturers and Suppliers

A number of reputable suppliers provide research-grade **Cabotegravir-d5**. The following table summarizes key information for some of the prominent suppliers. Researchers are advised to request batch-specific Certificates of Analysis for the most accurate and up-to-date information.

Supplier	Website	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Cayman Chemical	--INVALID-LINK--	2750534-77-9	C ₁₉ H ₁₂ D ₅ F ₂ N ₃ O ₅	410.4
MedChemExpress	--INVALID-LINK--	2750534-77-9	C ₁₉ H ₁₂ D ₅ F ₂ N ₃ O ₅	410.38
Cleartsynth	--INVALID-LINK--	2750534-77-9	C ₁₉ H ₁₂ D ₅ F ₂ N ₃ O ₅	410.38
Veeprho	--INVALID-LINK--	N/A	C ₁₉ H ₁₂ D ₅ F ₂ N ₃ O ₅	410.39
Simson Pharma	--INVALID-LINK--	N/A	Not Specified	Not Specified
Toronto Research Chemicals	--INVALID-LINK--	2750534-77-9	C ₁₉ H ₁₂ D ₅ F ₂ N ₃ O ₅	410.38

Quality Specifications

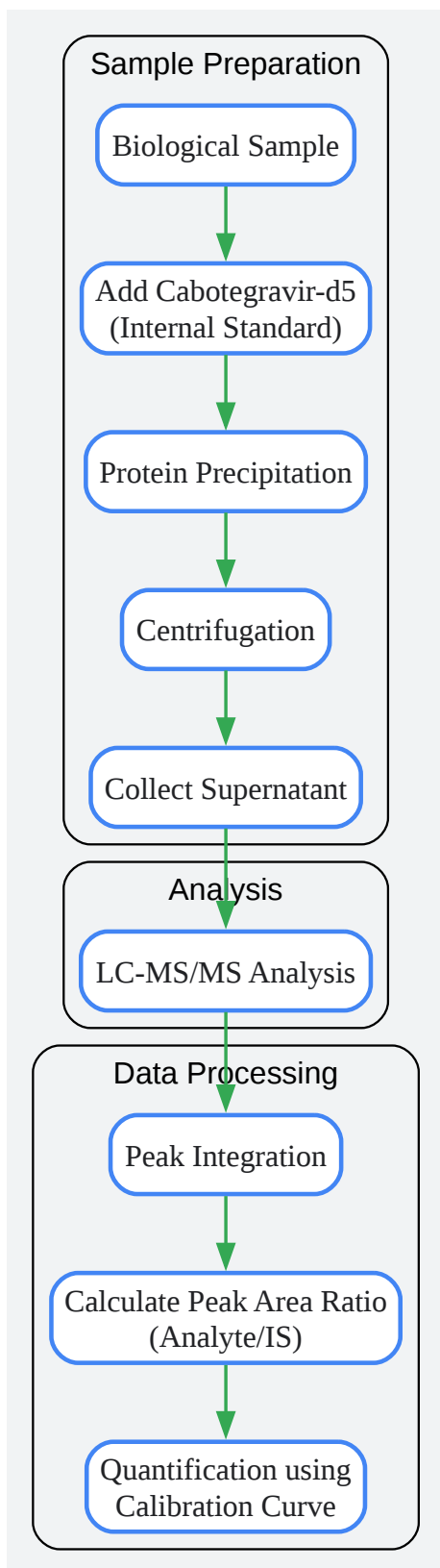
The quality of **Cabotegravir-d5** is critical for its use as an internal standard. Key parameters include chemical purity and the degree of deuterium incorporation. The following table presents a comparison of specifications provided by different suppliers.

Supplier	Chemical Purity	Deuterium Incorporation	Storage
Cayman Chemical	≥98% (Cabotegravir)	≥99% deuterated forms (d ₁ -d ₅); ≤1% d ₀	-20°C
MedChemExpress	>98%	Not Specified	Powder: -20°C for 3 years; In solvent: -80°C for 6 months, -20°C for 1 month
Clearsynth	Not Specified	Not Specified	Refer to MSDS
Veeprho	Not Specified	Not Specified	Not Specified
Simson Pharma	Accompanied by Certificate of Analysis	Accompanied by Certificate of Analysis	Not Specified
Toronto Research Chemicals	Not Specified	Not Specified	-20°C

Note: "Not Specified" indicates that the information is not readily available on the supplier's website and researchers should inquire directly or refer to the Certificate of Analysis.

Chemical Structure and Deuteration

The chemical structure of **Cabotegravir-d₅** is identical to Cabotegravir, with the exception of five hydrogen atoms being replaced by deuterium. This substitution is typically in positions that are metabolically stable to prevent back-exchange of deuterium for hydrogen in vivo.



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References

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